

Personal protective equipment for handling Captopril EP Impurity J

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Compound of Interest

Compound Name: *Captopril EP Impurity J*

Cat. No.: *B121658*

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Essential Safety and Handling Guide for Captopril EP Impurity J

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **Captopril EP Impurity J**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing exposure risks.

I. Core Safety Information

Captopril EP Impurity J, also known as (2S)-1-[(2S)-3-(Acetylsulfanyl)-2-methylpropanoyl]pyrrolidine-2-carboxylic acid or S-Acetylcaptopril, is a substance that requires careful handling due to its potential health hazards.

Hazard Identification and Classification:

Hazard Class	Hazard Statement
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction.
Reproductive Toxicity (Category 2)	H361fd: Suspected of damaging fertility or the unborn child.
Specific Target Organ Toxicity (Repeated Exposure, Category 1)	H372: Causes damage to organs (Kidney, Cardio-vascular system) through prolonged or repeated exposure.

Key Physical and Chemical Properties:

Property	Value
Synonyms	(2S)-1-[(2S)-3-(Acetylsulfanyl)-2-methylpropanoyl]pyrrolidine-2-carboxylic acid, N-[3-(Acetylthio)-(2S)-methylpropionyl]-L-proline, Acetylcaptopril
CAS Number	64838-55-7
Molecular Formula	C ₁₁ H ₁₇ NO ₄ S
Molecular Weight	259.32 g/mol
Storage Temperature	2-8°C

II. Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent skin contact, inhalation, and eye exposure.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber), inspected before use. [1]
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for splash hazards.
Skin and Body Protection	Laboratory coat. A full-coverage protective suit may be necessary for large quantities or in case of spills.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator with an appropriate particulate filter is required.

III. Step-by-Step Operational Plan

A. Engineering Controls:

- Work in a designated area, preferably within a chemical fume hood, especially when handling powders or creating solutions.
- Ensure eyewash stations and safety showers are readily accessible.

B. Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Read and understand the Safety Data Sheet.
- Weighing and Transfer:
 - Handle as a powder in a manner that minimizes dust generation.
 - Use a spatula or other appropriate tools for transfer.
 - Close the container tightly after use.

- Solution Preparation:
 - Add the solid to the solvent slowly.
 - If heating is required, do so in a controlled manner within the fume hood.
- Post-Handling:
 - Decontaminate all surfaces and equipment after use.
 - Wash hands thoroughly with soap and water after removing gloves.

IV. Disposal Plan

All waste materials contaminated with **Captopril EP Impurity J** must be treated as hazardous waste.

A. Waste Segregation and Collection:

- Solid Waste: Collect all contaminated solid waste (e.g., weighing paper, gloves, pipette tips) in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all contaminated liquid waste in a separate, clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatible.
- Sharps: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.

B. Disposal Procedure:

- All waste must be handled in accordance with local, state, and federal regulations.
- Arrange for disposal through a licensed hazardous waste disposal company.
- Do not dispose of down the drain or in regular trash.

V. Emergency Procedures

A. Spills:

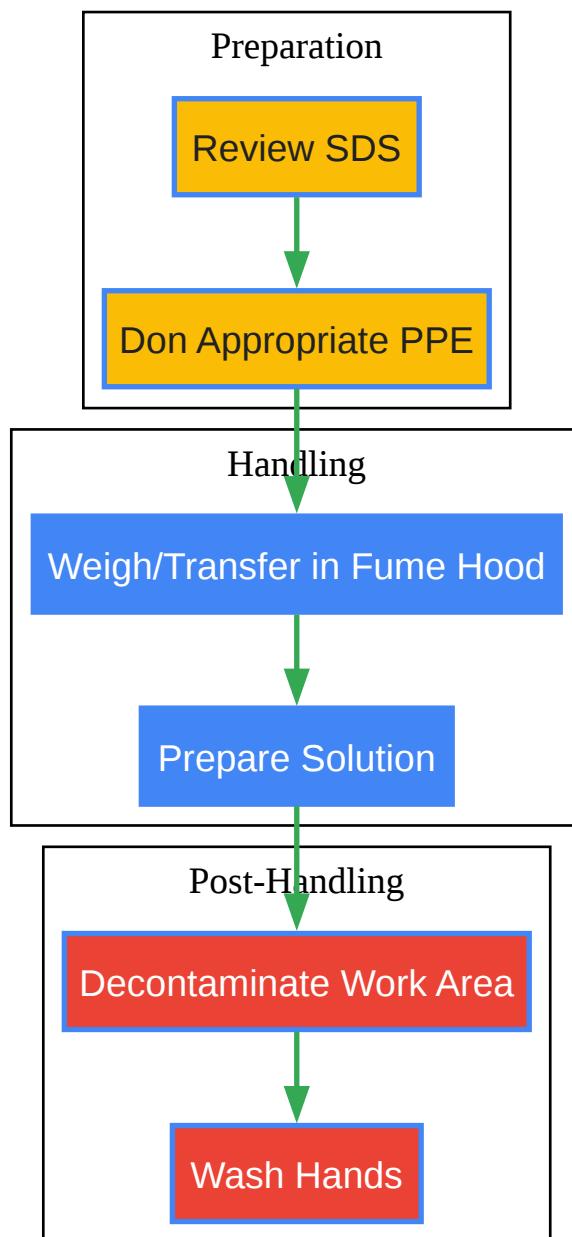
- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, use an absorbent material to contain the substance. Avoid creating dust.
- Clean-up: Wearing appropriate PPE, carefully clean the spill area. Place all contaminated materials in a sealed, labeled hazardous waste container.
- Report: Report the spill to the laboratory supervisor or safety officer.

B. Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

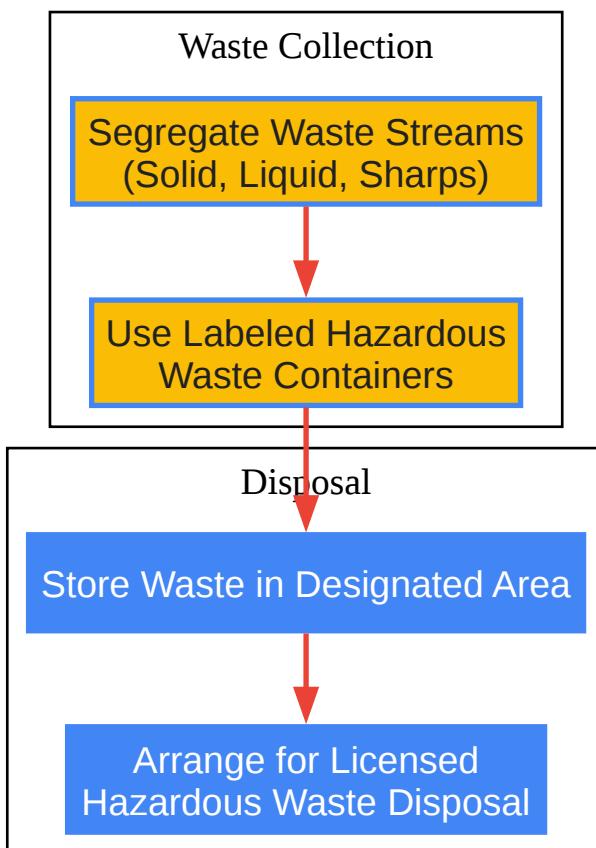
Visual Workflow Diagrams

The following diagrams illustrate the key procedural workflows for handling and disposing of **Captopril EP Impurity J**.



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Caption: Step-by-step workflow for handling **Captopril EP Impurity J**.



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Caption: Logical workflow for the disposal of **Captopril EP Impurity J** waste.

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References

- 1. sds.edqm.eu [sds.edqm.eu]
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